

An In-depth Technical Guide to Methyl Fluorosulfonate

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Compound of Interest

Compound Name: Methyl fluorosulfonate

Cat. No.: B1210642

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Abstract

Methyl fluorosulfonate ($\text{CH}_3\text{FO}_3\text{S}$), commonly known in laboratory settings as "Magic Methyl," is a potent and highly reactive methylating agent. Its exceptional electrophilicity makes it a valuable reagent in organic synthesis for the methylation of a wide range of nucleophiles. However, its extreme toxicity necessitates stringent safety protocols and handling procedures. This technical guide provides a comprehensive overview of **methyl fluorosulfonate**, including its chemical and physical properties, a detailed synthesis protocol, its mechanism of action, and critical safety information.

Physicochemical Properties

Methyl fluorosulfonate is a colorless, volatile liquid.^{[1][2]} Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	CH ₃ FO ₃ S	[2][3]
Molecular Weight	114.09 g/mol	[3][4]
Density	1.45 g/mL	[3][4]
Boiling Point	93 °C	[3][4]
Melting Point	-95 °C	[1][2]
Flash Point	10 °C	[4]
Refractive Index (n _D ²⁰)	1.3326	[1][2]
Vapor Pressure	57.3 mmHg at 25°C	[1]

Synthesis of Methyl Fluorosulfonate

The synthesis of **methyl fluorosulfonate** is most commonly achieved through the reaction of equimolar amounts of dimethyl sulfate and fluorosulfonic acid, followed by distillation.[3][4]

Experimental Protocol: Synthesis from Dimethyl Sulfate and Fluorosulfonic Acid

Disclaimer: The following protocol is for informational purposes only and should only be attempted by trained professionals in a well-equipped chemical laboratory with appropriate safety measures in place. A thorough risk assessment must be conducted prior to commencing any experimental work.

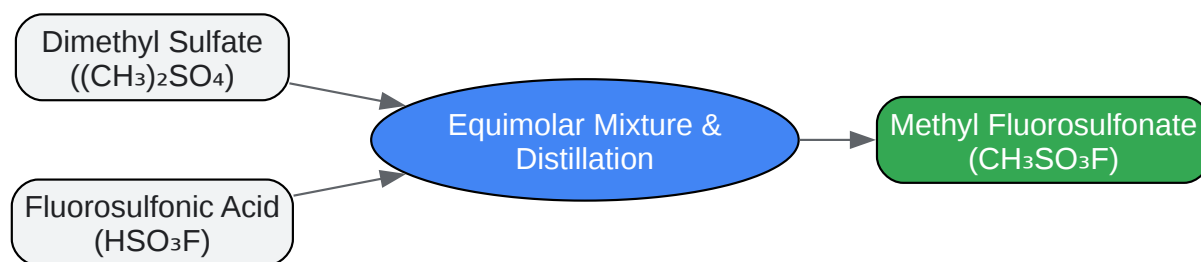
Materials:

- Dimethyl sulfate ((CH₃)₂SO₄)
- Fluorosulfonic acid (HSO₃F)
- Distillation apparatus
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a fume hood, an equimolar mixture of fluorosulfonic acid and dimethyl sulfate is carefully prepared in a distillation flask.
- The mixture is then distilled to yield **methyl fluorosulfonate**.^[3]

Reaction Workflow Diagram:



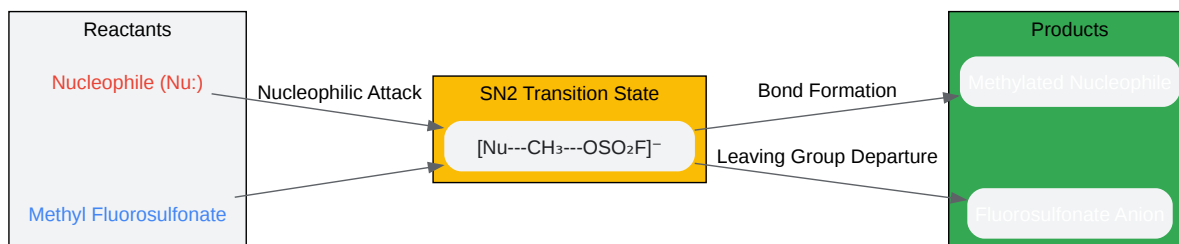
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Caption: Synthesis of **Methyl Fluorosulfonate**.

Mechanism of Action: Methylation

Methyl fluorosulfonate is a powerful electrophilic methylating agent. It reacts with nucleophiles via a bimolecular nucleophilic substitution (S_N2) mechanism. The fluorosulfonate group is an excellent leaving group, which facilitates the transfer of the methyl group to the nucleophile.

General Methylation Reaction Diagram:



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Caption: S_N2 Methylation Mechanism.

Safety and Handling

Extreme Hazard Warning: **Methyl fluorosulfonate** is extremely toxic and a suspected carcinogen.^[5] Inhalation, ingestion, or skin contact can be fatal. It is corrosive and can cause severe burns.^[5] Exposure can lead to fatal pulmonary edema.^{[1][2]}

Mandatory Safety Precautions:

- Always handle **methyl fluorosulfonate** in a certified chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.
- Avoid inhalation of vapors and any contact with skin and eyes.
- Have an emergency plan and appropriate spill containment materials readily available.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as water, acids, and bases.^{[6][7]}

In Case of Exposure:

- Inhalation: Immediately move to fresh air and seek urgent medical attention.
- Skin Contact: Immediately remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal:

- Dispose of **methyl fluorosulfonate** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain.^[4]
^[6]

Applications in Drug Development and Research

Despite its hazards, the high reactivity of **methyl fluorosulfonate** makes it a valuable tool in organic synthesis for the introduction of a methyl group. In drug development, methylation can be a crucial step in modifying a lead compound to improve its pharmacological properties, such as potency, selectivity, and metabolic stability. It is used to synthesize a variety of compounds, including esters, ethers, and N-methylated heterocycles. However, due to its toxicity, it has been largely replaced by the less volatile and slightly less reactive methyl trifluoromethanesulfonate.^[3]

Conclusion

Methyl fluorosulfonate is a highly effective methylating agent with significant applications in organic synthesis. Its use is accompanied by extreme health risks, demanding the utmost caution and adherence to stringent safety protocols. For researchers and professionals in drug development, a thorough understanding of its properties, reactivity, and safe handling is paramount to harnessing its synthetic utility while ensuring personal and environmental safety.

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